

deuruxolitinib placebo-controlled trials efficacy validation

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Compound Focus: Deuruxolitinib

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Efficacy Outcomes from Clinical Trials

Dosage	Primary Endpoint: SALT Score ≤ 20	Key Secondary Endpoints	Study Identifier
Deuruxolitinib 8 mg twice daily	29.6% [1] [2]	SALT50: ~60% [3] SALT90 (~90% improvement):	Significantly higher than placebo (RR=65.26) [4] Patient Satisfaction (SPRO): 42.1% [1] THRIVE-AA1 [1]
Deuruxolitinib 12 mg twice daily	41.5% [1]	SALT50: ~70% [3] SALT90: Significantly higher than	placebo (RR=65.26) [4] Patient Satisfaction (SPRO): 53.0% [1] THRIVE-AA1 [1] Placebo 0.8% [1]
			Low rates of hair regrowth [1] [3] THRIVE-AA1 [1]

SALT Score Note: The Severity of Alopecia Tool (SALT) score is a validated measure where 0 represents no hair loss and 100 represents complete scalp hair loss. Therefore, achieving a **SALT score ≤ 20** means the patient has **80% or more scalp hair coverage** [5] [2].

Experimental Trial Design and Protocols

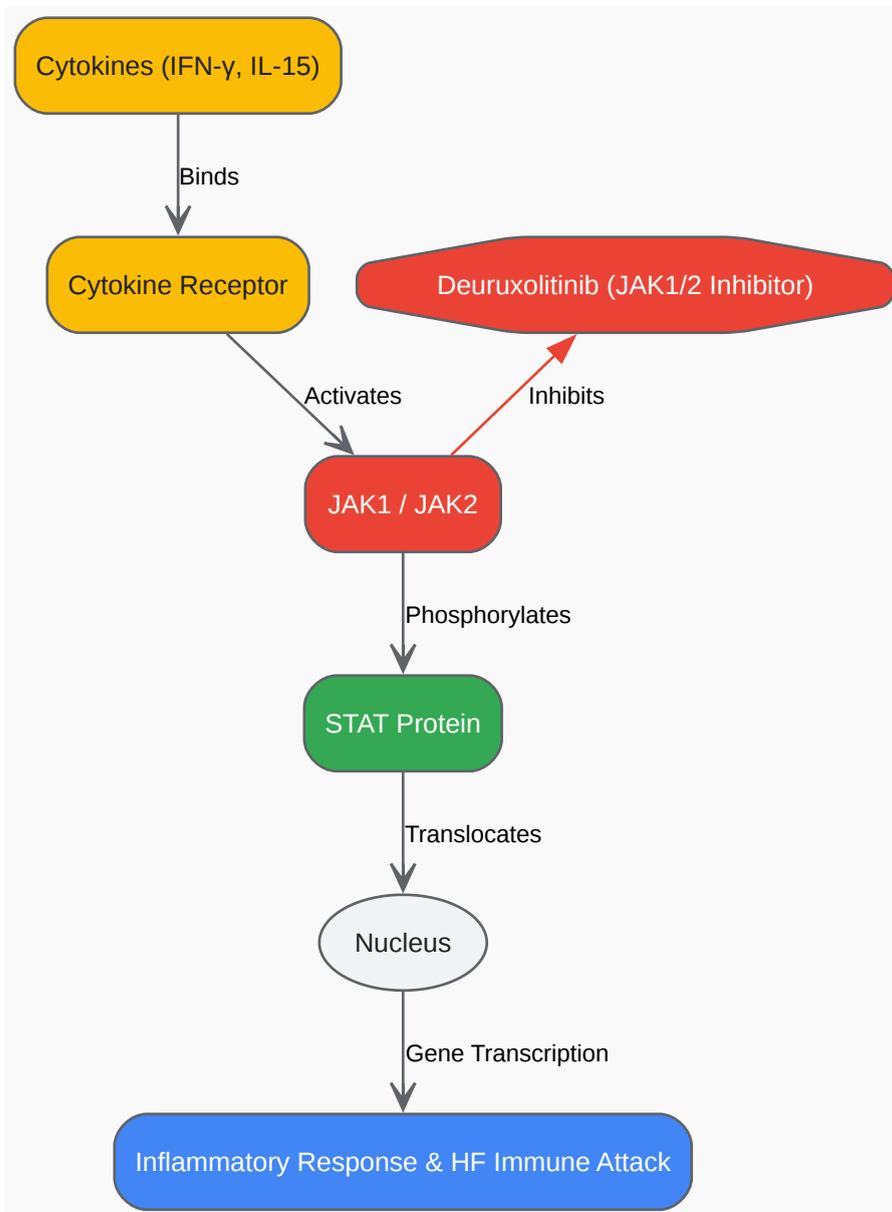
The efficacy data is derived from rigorous, multicenter, randomized, double-blind, placebo-controlled Phase 3 trials, such as **THRIVE-AA1 (NCT04518995)** [1] [6].

- **Patient Population:** The trials enrolled adults (aged 18-65) with moderate-to-severe Alopecia Areata, defined as having $\geq 50\%$ **scalp hair loss** as measured by the SALT score [1] [4]. Patients typically had a history of active hair loss lasting from 6 months to 10 years [4].
- **Intervention & Control:** Patients were randomly assigned to receive either **deuruxolitinib** (at 8 mg or 12 mg doses) or a matching placebo, administered orally twice daily for 24 weeks [1].
- **Outcome Measures:**
 - **Primary Efficacy Endpoint:** The proportion of patients achieving a **SALT score ≤ 20** at Week 24 [1].
 - **Key Secondary Endpoints:**
 - Proportion of patients achieving various levels of response (e.g., **SALT50**, **SALT75**, **SALT90**) [5] [4].
 - Patient-reported outcomes, measured by the **Satisfaction of Hair Patient-Reported Outcome (SPRO)** scale [1] [4].
- **Statistical Analysis:** Treatment effects were reported as risk ratios (RR) with 95% confidence intervals (CI) or mean differences, with p-values < 0.05 considered statistically significant [4].

Mechanism of Action and Trial Workflow

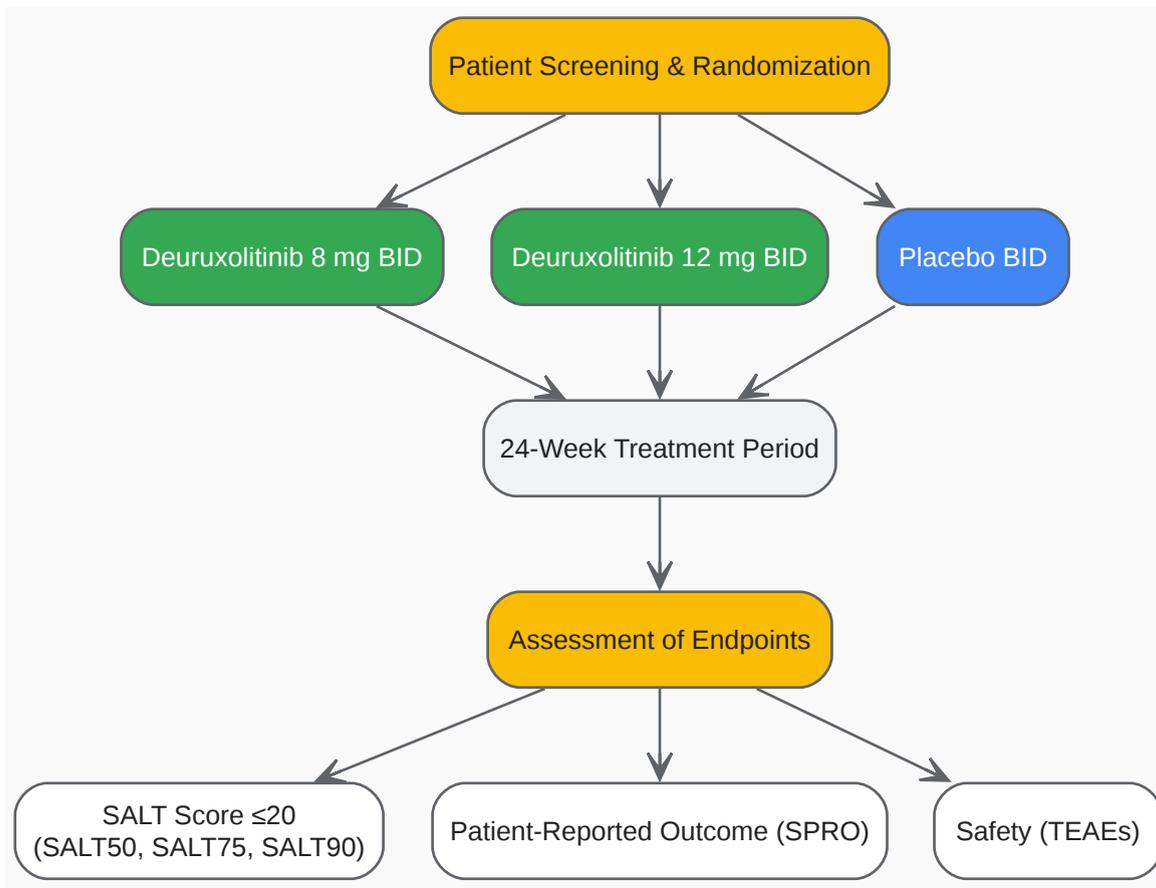
Deuruxolitinib is an oral, selective inhibitor of Janus kinase 1 and 2 (JAK1/JAK2) [4]. Its therapeutic effect in Alopecia Areata comes from interrupting the JAK-STAT signaling pathway, which is critically involved in the autoimmune attack on hair follicles.

The diagram below illustrates the pathway and drug mechanism.



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The clinical trial process to validate this mechanism and the drug's efficacy follows a structured workflow.



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Comparative Efficacy and Safety Profile

- **Comparative Efficacy:** A 2024 network meta-analysis ranked **deuruxolitinib** highly among JAK inhibitors. For patients with severe disease, **deuruxolitinib 12 mg had the highest probability of being the most effective therapy** (SUCRA = 0.9395) [5]. Another 2025 analysis confirmed **deuruxolitinib 12 mg twice daily as the most effective JAK inhibitor for achieving low SALT scores** [7].
- **Safety and Tolerability:** The safety profile is consistent with other oral JAK inhibitors [1]. Common **treatment-emergent adverse events (TEAEs)** in clinical trials included:
 - **Headache** (12.4%) [2]
 - **Acne** (10.0%) [2]
 - **Nasopharyngitis** (8.1%) [2]
 - **Increased blood creatine phosphokinase (CPK)** (5.3%) [2]
 - Most AEs were mild or moderate in severity [1]. It is important to note that **deuruxolitinib**, like other JAK inhibitors, carries a **Boxed Warning** for serious infections, mortality, malignancy, major adverse cardiovascular events, and thrombosis [2].

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